

Selectivity Profile of ALV1: An In-depth Technical Guide

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Compound of Interest

Compound Name: ALV1

Cat. No.: B10830185

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This technical guide provides a comprehensive overview of the selectivity profile of **ALV1**, a potent molecular glue degrader. **ALV1** induces the degradation of the Ikaros family of zinc finger transcription factors, Ikaros (IKZF1) and Helios (IKZF2), by redirecting the substrate specificity of the E3 ubiquitin ligase Cereblon (CRBN). This document is intended for researchers, scientists, and drug development professionals interested in the detailed characterization of **ALV1**.

Data Presentation

The selectivity of **ALV1** was characterized through unbiased, quantitative mass spectrometry-based proteomics in Jurkat cells. The following tables summarize the degradation data for key proteins upon treatment with **ALV1**.

Table 1: Degradation of Ikaros Family Proteins by **ALV1**

Protein	Gene	Function	Degradation by ALV1
Ikaros	IKZF1	Lymphoid development	Potent
Helios	IKZF2	Regulatory T cell function	Potent
Aiolos	IKZF3	B-cell development	Potent
Eos	IKZF4	Regulatory T cell function	Potent

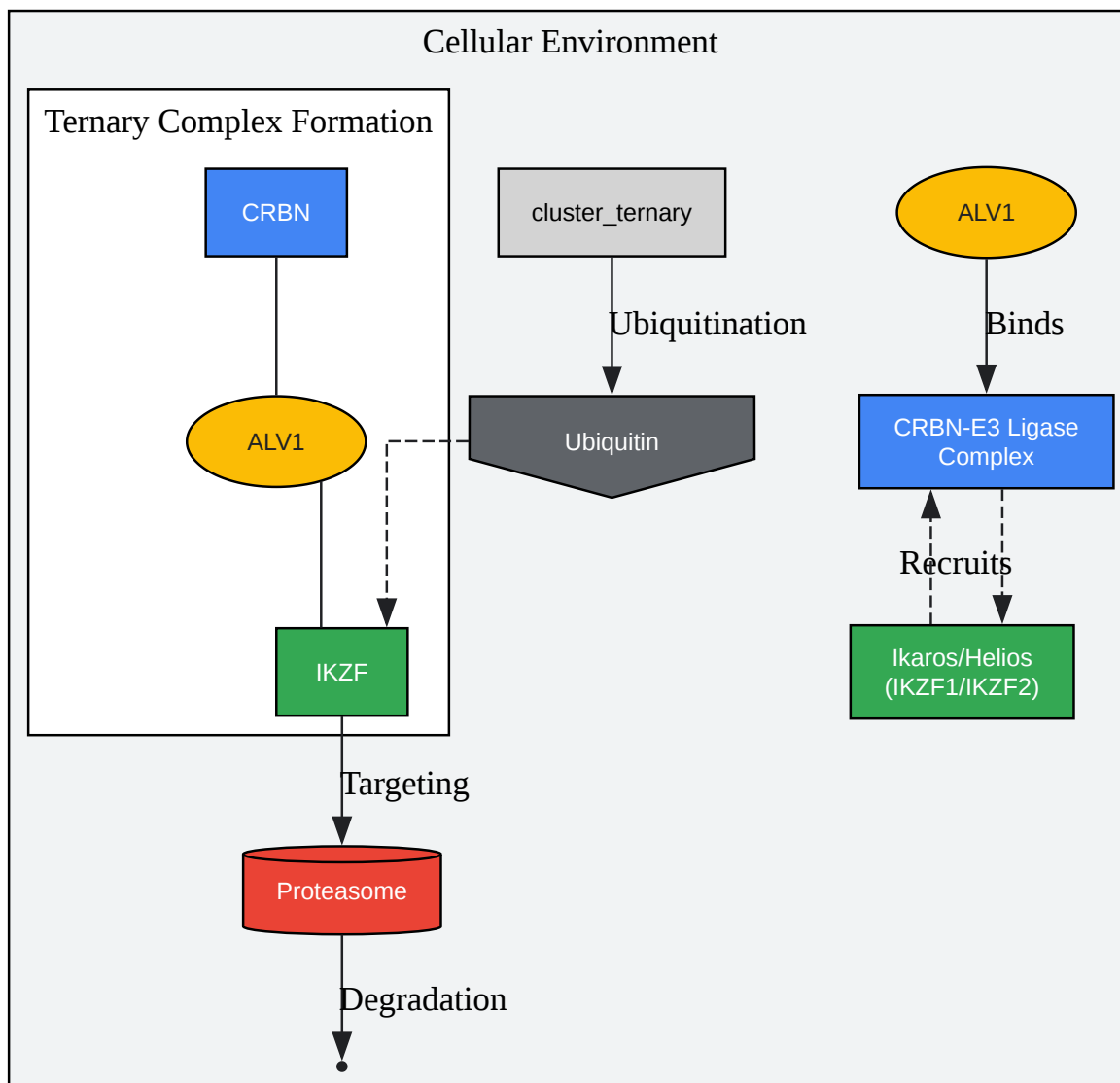
Table 2: Other Significantly Degraded Proteins by **ALV1**

Protein	Gene	Putative Function
Zinc finger protein 692	ZNF692	Transcription factor
Zinc finger protein 653	ZNF653	Transcription factor

Note: The quantitative values for protein degradation (e.g., DC50, Dmax) are typically found in the supplementary materials of the primary research publication and are summarized here qualitatively.

Signaling Pathway and Mechanism of Action

ALV1 functions as a molecular glue to induce the degradation of its target proteins. The proposed mechanism of action is depicted in the following signaling pathway diagram.



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Mechanism of **ALV1**-induced protein degradation.

Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the selectivity profile of **ALV1**. These protocols are based on standard techniques employed in the field of targeted protein degradation.

Global Proteomics for Selectivity Profiling

This protocol outlines the workflow for identifying and quantifying protein degradation events in response to **ALV1** treatment.

Experimental Workflow Diagram:

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